

Technical Guide: Physical Properties of Hydroxypropyl Dimethylurea Derivatives

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Compound of Interest

Compound Name: 3-(3-hydroxypropyl)-1,3-dimethylurea

CAS No.: 25064-50-0

Cat. No.: B6166648

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Part 1: Executive Summary & Molecular Architecture[1][2]

Hydroxypropyl Dimethylurea (HPDMU) derivatives represent a specialized subclass of substituted ureas.[1][2] By grafting a hydroxypropyl moiety onto a dimethylurea backbone, researchers engineer a molecule that retains the chaotropic (structure-breaking) capacity of urea while gaining the hygroscopic and solvating properties of propylene glycol.[1][2]

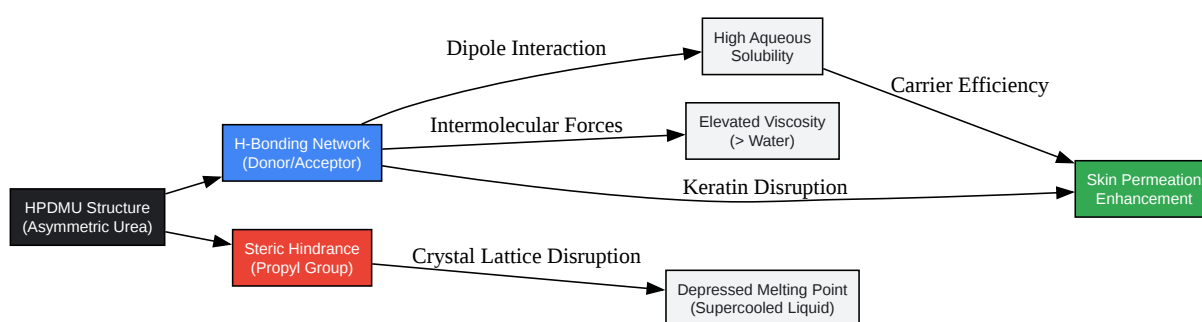
Structural Logic

The core structure consists of a urea carbonyl group diametrically substituted with methyl groups and a hydroxypropyl chain.[1][2]

- Core: Urea ($\text{CH}_3\text{N}(\text{CH}_3)\text{C}(=\text{O})\text{NH}-$)[1][2] Provides high polarity and hydrogen bonding capability (Donor/Acceptor).[1][2]
- Substituents:

- Dimethyl: Increases lipophilicity () slightly compared to urea, improving organic solubility.[1][2]
- Hydroxypropyl: Introduces asymmetry (lowering melting point) and an additional hydroxyl donor/acceptor site, significantly increasing water retention and viscosity.[1][2]

Structure-Property Relationship (DOT Diagram)



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Figure 1.1: Causal relationship between the molecular architecture of HPDMU and its macroscopic physical properties.[1][2]

Part 2: Physicochemical Profile[1][2][3]

The following data aggregates empirical ranges for N-(2-hydroxypropyl)-N,N'-dimethylurea and its close analogs. Note that specific values vary based on the precise isomer (e.g., 1,1-dimethyl vs. 1,3-dimethyl).[1][2]

Core Physical Parameters[1][2]

Property	Typical Value / Range	Mechanistic Insight
Physical State	Viscous Liquid / Low-melting Solid	Asymmetry of the hydroxypropyl group prevents efficient crystal packing compared to symmetric dimethylurea (MP ~104°C).[1][2]
Melting Point	< 25°C (often supercooled)	The propyl chain acts as an "internal plasticizer," lowering lattice energy.[1][2]
Boiling Point	> 200°C (Decomposes)	High intermolecular H-bonding requires significant energy to overcome.[1][2]
Density	1.05 – 1.15 g/cm ³	Denser than water due to the urea backbone's compact polar network.[1][2]
LogP (Octanol/Water)	-0.5 to +0.5	Amphiphilic.[1][2] The methyl groups raise LogP vs. Urea (-2.11), allowing better membrane partitioning.[1][2]
Hygroscopicity	High (Deliquescent)	The molecule actively scavenges atmospheric water, forming stable hydrates.[1][2]

Rheological Behavior

HPDMU derivatives exhibit Newtonian behavior at low shear rates but can show shear-thinning at high concentrations due to H-bond network disruption.[1][2]

- Viscosity: Typically 50–200 cP at 25°C (significantly more viscous than water due to hydroxyl-urea networking).[1][2]
- Surface Tension: Moderate reduction of water surface tension (~50-60 mN/m), aiding in wetting hydrophobic drug particles.[1][2]

Part 3: Applications in Drug Delivery[1][2]

Transdermal Permeation Enhancement

HPDMU derivatives function as penetration modifiers.[1][2]

- Mechanism: They insert into the stratum corneum.[1][2] The urea moiety disrupts inter-corneocyte keratin hydrogen bonds (chaotropic effect), while the hydrophobic methyl/propyl groups fluidize the lipid bilayer.[1]
- Advantage: Unlike simple urea (which can crystallize on the skin), HPDMU remains amorphous, maintaining a solvated pathway for drug transport.[1]

Protein Stabilization

In biologics, HPDMU prevents aggregation by binding to hydrophobic patches on unfolded proteins (via methyl groups) while maintaining solubility (via the urea/hydroxyl face), effectively acting as a "chemical chaperone." [1][2]

Part 4: Experimental Protocols

Protocol A: Determination of Hygroscopicity (Gravimetric Analysis)

Validates the moisture scavenging capacity critical for topicals.[1][2]

- Preparation: Dry 5.0 g of HPDMU derivative in a vacuum oven at 40°C for 24 hours to remove residual solvent.
- Chamber Setup: Prepare desiccators with saturated salt solutions to create fixed Relative Humidity (RH) environments (e.g., MgCl_2 for 33% RH, NaCl for 75% RH).[1][2]
- Exposure: Place pre-weighed samples (in open weighing boats) into chambers.
- Measurement: Weigh samples at $t = 1, 2, 4, 8, 24$, and 48 hours.
- Calculation: Plot

Weight Gain vs. Time.

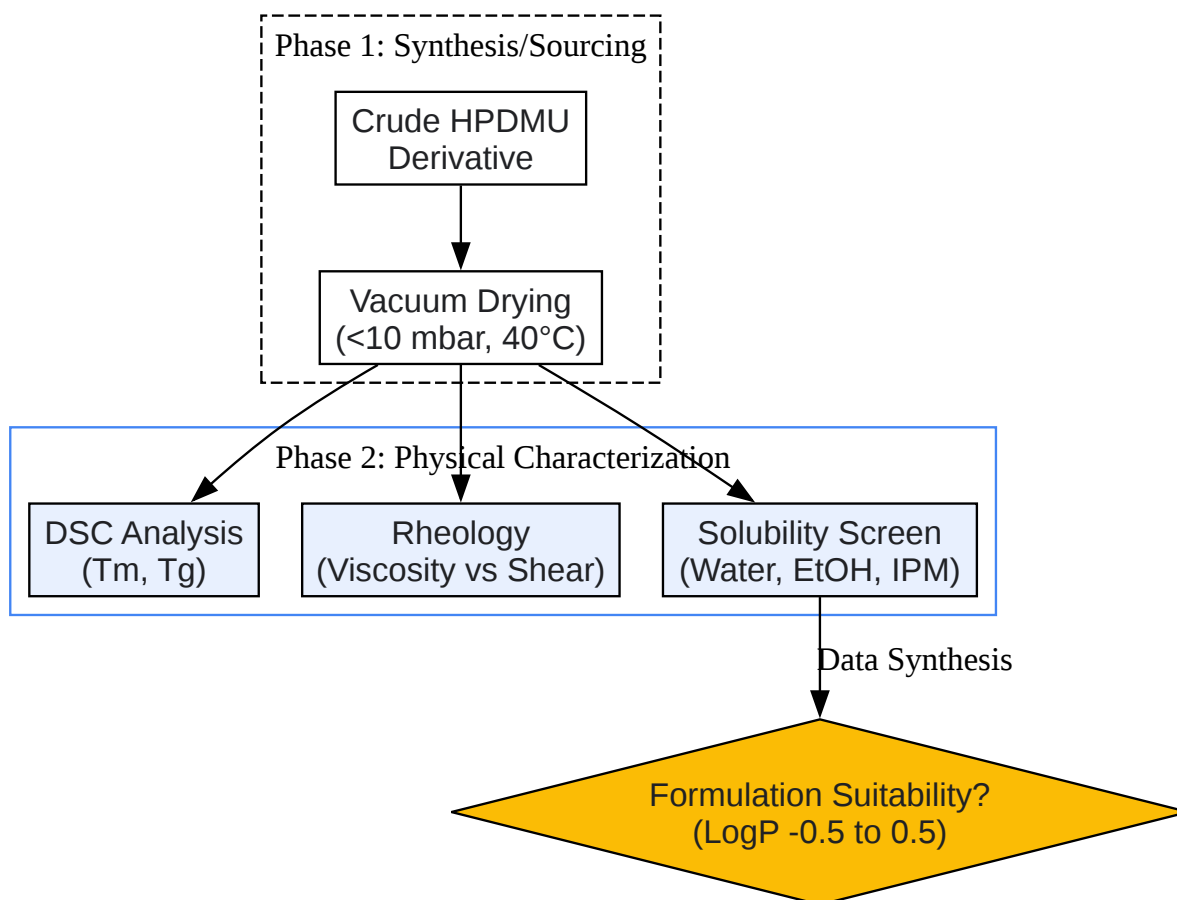
- Pass Criteria: Equilibrium moisture content >10% at 75% RH indicates significant humectant properties.^{[1][2]}

Protocol B: LogP Determination (Shake-Flask Method)

Essential for predicting membrane partitioning.^{[1][2]}

- Phase Saturation: Saturate 1-octanol with water and water with 1-octanol for 24 hours prior to use.^{[1][2]}
- Dissolution: Dissolve HPDMU (approx. 10 mg) in the aqueous phase. Measure initial absorbance () via UV-Vis (approx. 200–210 nm, urea absorption band).
- Partitioning: Mix 10 mL of aqueous stock with 10 mL of saturated octanol.
- Equilibration: Vortex for 30 minutes; centrifuge at 2000g for 10 minutes to separate phases.
- Quantification: Measure the absorbance of the aqueous phase ().^{[1][2]}
- Calculation:

Experimental Workflow Diagram



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Figure 4.1: Standardized workflow for the physical characterization of urea derivatives.

References

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